

Technical Safety & Handling Guide: 5-tert-Butyl-3-isoxazamine

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Compound of Interest

Compound Name: 3-Isoxazamine, 5-butyl-

CAS No.: 119409-98-2

Cat. No.: B6603837

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Critical Reagent in Kinase Inhibitor Synthesis[1]

Executive Summary

3-Isoxazamine, 5-(1,1-dimethylethyl)- (CAS: 55809-36-4), commonly known as 5-tert-butyl-3-aminoisoxazole, is a high-value heterocyclic building block.[1] It is ubiquitous in medicinal chemistry, serving as the primary amine precursor for "hinge-binding" motifs in kinase inhibitors, most notably Quizartinib (AC220), a potent FLT3 inhibitor for Acute Myeloid Leukemia (AML).[1]

While structurally simple, its handling requires rigorous adherence to safety protocols due to its classification as an irritant and potential acute toxin.[1] This guide synthesizes standard Safety Data Sheet (SDS) parameters with field-proven application workflows, ensuring researchers can utilize this reagent effectively without compromising safety.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Understanding the physical state of the reagent is the first step in risk mitigation.^[1] As a solid amine, it presents inhalation risks via dust generation and contact risks via solubility in organic solvents.^[1]

Property	Specification
IUPAC Name	5-tert-butyl-1,2-oxazol-3-amine
Common Name	5-tert-butyl-3-isoxazamine
CAS Number	55809-36-4
Molecular Formula	C ₇ H ₁₂ N ₂ O
Molecular Weight	140.18 g/mol
Physical State	Crystalline Solid (White to off-white)
Melting Point	110–114 °C
Solubility	Soluble in DMSO, Methanol, DCM; Low water solubility
pKa (Calculated)	~2.5 (Weak base due to electron-withdrawing isoxazole ring)

Hazard Assessment & Toxicology (GHS Classification)

This compound is not merely a "nuisance dust."^{[1][2][3][4][5]} Its pharmacological relevance implies biological activity, necessitating a conservative safety approach.^{[1][3]}

GHS Label Elements

Signal Word:WARNING^{[1][6][7][4]}

Hazard Class	Category	H-Code	Hazard Statement
Acute Toxicity (Oral)	Cat. 4	H302	Harmful if swallowed. [1][2][3]
Skin Corrosion/Irritation	Cat. [1][6][7] 2	H315	Causes skin irritation. [1][6][7][2][4]
Eye Damage/Irritation	Cat. 2A	H319	Causes serious eye irritation.[1][4]
STOT - Single Exposure	Cat. 3	H335	May cause respiratory irritation.[1][6][7][2][3][4]

Toxicological Context[1][9]

- Mechanism of Toxicity: While specific LD50 data is often proprietary, isoxazolamines can act as weak uncouplers or metabolic disruptors.[1] The primary risk in a laboratory setting is mucous membrane inflammation.[1]
- Sensitization: As an aromatic amine derivative, there is a potential risk of sensitization upon repeated exposure, although it is less reactive than aniline.[1]
- Dust Hazard: The solid form is prone to electrostatic charging, leading to "flying dust" that can bypass poor face seals on respirators.[1]

Safe Handling Workflow: The "Barrier Protocol"

To ensure safety, we implement a Barrier Protocol that layers engineering controls, PPE, and administrative checks.[1]

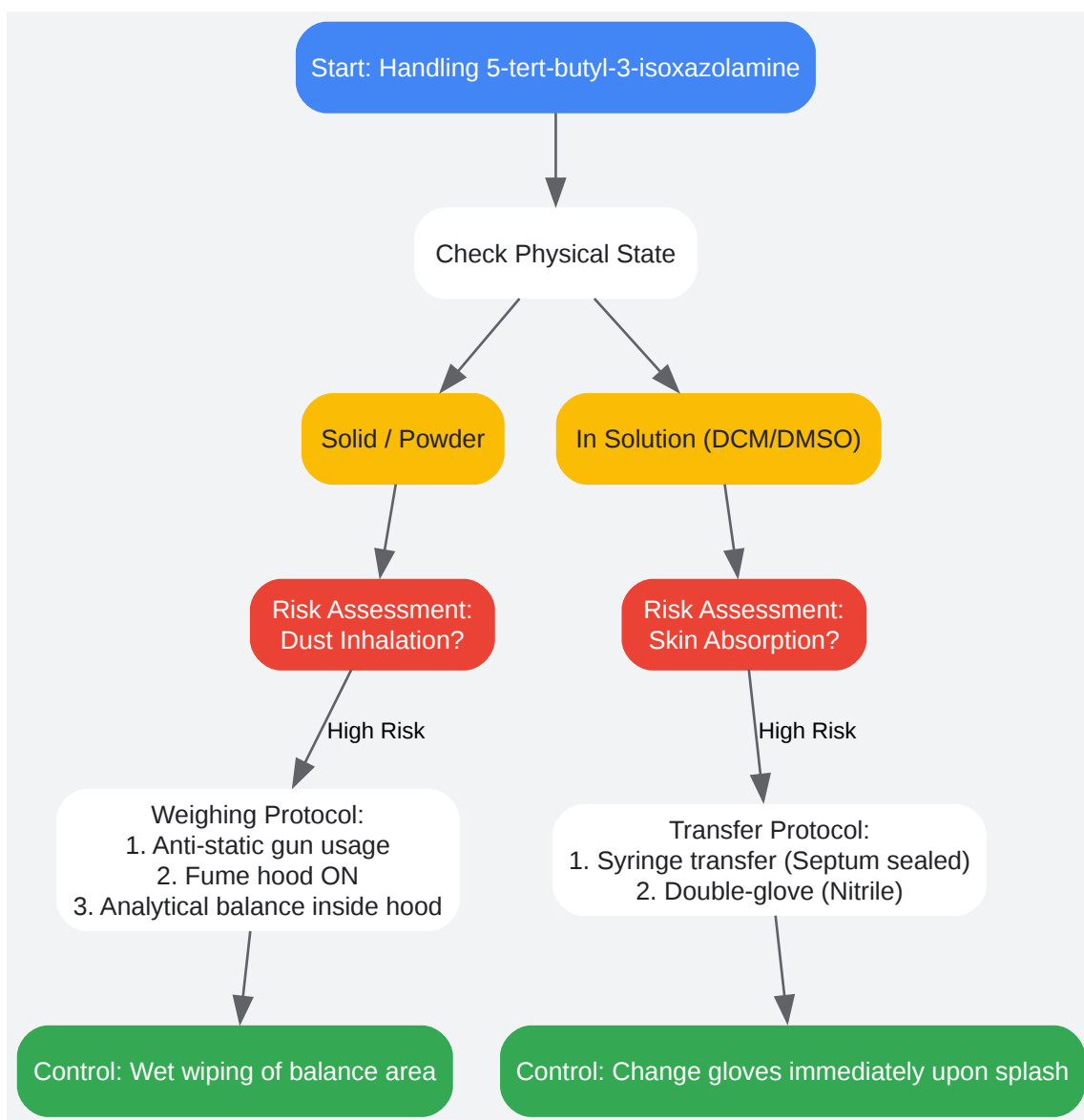
Engineering Controls

- Primary: All weighing and transfer operations must occur inside a certified Chemical Fume Hood.[1]
- Secondary: Use an anti-static gun or ionizer bar during weighing to prevent particle dispersal.[1]

Personal Protective Equipment (PPE) Matrix

- Respiratory: If working outside a hood (not recommended), a full-face respirator with P100 (HEPA) cartridges is required.[\[1\]](#) N95 masks are insufficient for fine organic dusts over long durations.[\[1\]](#)
- Hands: Nitrile gloves (minimum thickness 0.11 mm) provide adequate splash protection.[\[1\]](#)
 - Note: For prolonged immersion in solvents like DCM containing the amine, use Silver Shield/4H laminates, as amines can permeate nitrile when solvated.[\[1\]](#)
- Eyes: Chemical safety goggles.[\[1\]](#)[\[7\]](#) Face shield required if scaling up reactions (>10g).[\[1\]](#)

Visual Workflow: Handling Decision Tree



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Figure 1: Decision tree for handling solid vs. solvated forms of the reagent.

Application Context: Synthesis & Reaction Safety

The primary utility of 5-tert-butyl-3-isoxazamine is in the formation of urea linkages, a critical step in synthesizing kinase inhibitors like Quizartinib.[1]

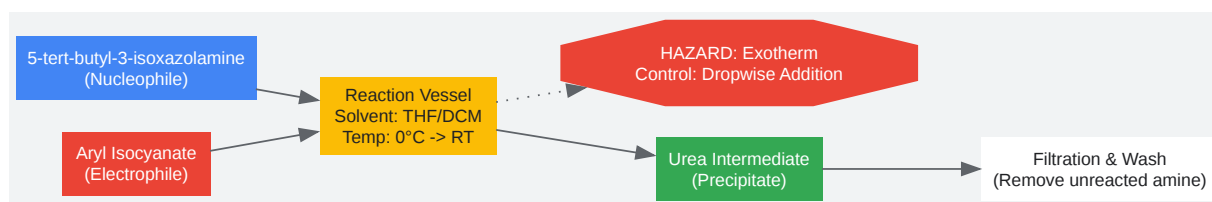
Key Reaction: Urea Formation

Reaction: Nucleophilic attack of the isoxazole amine on an isocyanate.[1] Reagents: 5-tert-butyl-3-isoxazamine + Aryl Isocyanate.[1] Solvent: Typically anhydrous THF or DCM.[1]

Process Safety Critical Control Points (CCPs)

- Exotherm Management: The reaction with isocyanates is exothermic.[1] On a multigram scale, add the isocyanate dropwise at 0°C to control heat release.[1]
- Solubility Issues: The product (urea) often precipitates, forming a thick slurry.[1] Ensure overhead stirring is available for scales >50g to prevent hot spots.
- Quenching: Residual isocyanates are toxic.[1] Quench the reaction mixture with methanol or a primary amine (like propylamine) before workup to scavenge unreacted electrophiles.[1]

Visual Workflow: Synthesis Pathway



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Figure 2: Synthesis workflow highlighting the critical exotherm hazard during urea formation.

Emergency Response Framework

This section provides self-validating steps. If the "Check" fails, proceed immediately to medical intervention.

Scenario	Immediate Action	Validation Check
Eye Contact	Rinse cautiously with water for 15 minutes. Lift eyelids.[1]	Check: Is pain/redness persisting after 15 mins? Yes: Seek ophthalmologist.
Skin Contact	Brush off dry particles first, then wash with soap/water.[1]	Check: Is there a white residue or rash? Yes: Consult physician (Dermatitis risk).[1][3]
Inhalation	Move to fresh air.[1][2][3] Loosen clothing.[1][2]	Check: Is breathing labored or is there wheezing? Yes: Call Emergency Services (Respiratory irritation).[1]
Spill (Solid)	Dampen with wet paper towel to prevent dust.[1] Scoop into waste.	Check: Is the area free of white powder? Yes: Clean with detergent.[1]

Storage & Stability

- Storage Class: 11 (Combustible Solids).[1][6][8]
- Conditions: Store in a cool, dry place (Room Temperature is generally acceptable, but 2-8°C is preferred for long-term purity).
- Incompatibilities: Keep away from strong oxidizing agents and acids.[1] Reaction with strong acids may generate heat.[1]

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